

# Synthesis of 4-acetoxy-3,5-dimethoxybenzaldehyde from Syringaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 4-Acetoxy-3,5-dimethoxybenzaldehyde

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This technical guide provides a comprehensive overview of the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. This conversion is a fundamental acetylation reaction, protecting the phenolic hydroxyl group of syringaldehyde. This protected form is a valuable intermediate in the synthesis of various pharmaceutical compounds and complex organic molecules. This document outlines a common and efficient experimental protocol, presents key quantitative data, and visualizes the experimental workflow.

## Chemical Transformation

The synthesis involves the acetylation of the hydroxyl group of syringaldehyde (4-hydroxy-3,5-dimethoxybenzaldehyde) using an acetylating agent, typically acetic anhydride, in the presence of a base or catalyst. The reaction results in the formation of **4-acetoxy-3,5-dimethoxybenzaldehyde**, also known as syringaldehyde acetate.<sup>[1]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. The data is compiled from typical laboratory-scale syntheses and may vary based on specific reaction conditions and scale.

Parameter	Value	Reference
Reactant	Syringaldehyde	<a href="#">[2]</a> <a href="#">[3]</a>
Molar Mass	182.17 g/mol	<a href="#">[3]</a>
Acetylating Agent	Acetic Anhydride	<a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	102.09 g/mol	N/A
Product	4-acetoxy-3,5-dimethoxybenzaldehyde	<a href="#">[1]</a>
Molar Mass	224.21 g/mol	<a href="#">[1]</a>
Typical Solvent	Pyridine or solvent-free	<a href="#">[4]</a>
Catalyst/Base	Sodium hydroxide or catalytic acid/base	<a href="#">[4]</a> <a href="#">[5]</a>
Reaction Temperature	Room temperature to 60°C	<a href="#">[4]</a>
Reaction Time	1 - 24 hours	<a href="#">[4]</a>
Typical Yield	85 - 97%	<a href="#">[4]</a>
Purity	>97% after purification	<a href="#">[6]</a>

## Experimental Protocol

This section details a standard laboratory procedure for the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde** from syringaldehyde. This protocol is based on established methods for the acetylation of phenolic compounds.[\[4\]](#)[\[5\]](#)

Materials:

- Syringaldehyde
- Acetic Anhydride
- 10% Sodium Hydroxide Solution
- Crushed Ice

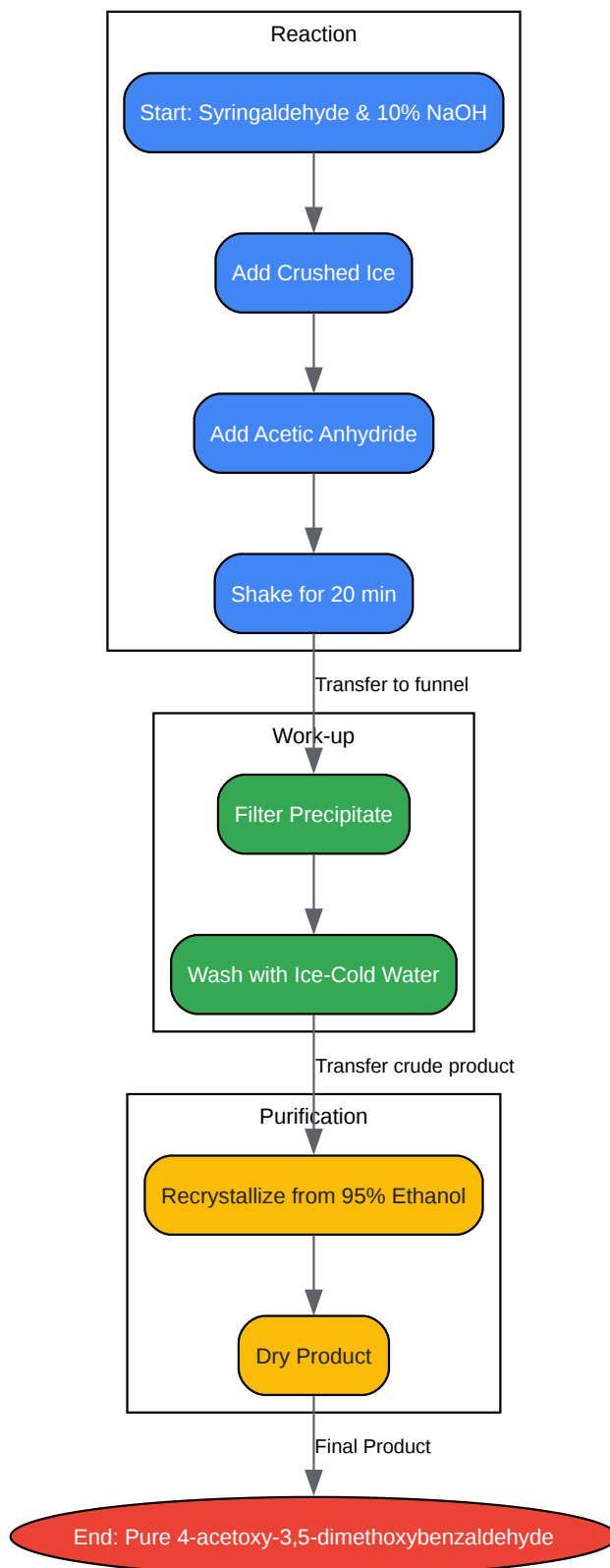
- Deionized Water
- 95% Ethanol
- Conical Flask (250 mL)
- Buchner Funnel and Flask
- Filter Paper
- Stirring Apparatus

#### Procedure:

- **Dissolution of Syringaldehyde:** In a 250 mL conical flask, dissolve 1.5 g of syringaldehyde in 25 mL of 10% sodium hydroxide solution.
- **Cooling:** Cool the solution by adding approximately 30 g of crushed ice.
- **Addition of Acetic Anhydride:** While stirring, add 4 mL of acetic anhydride to the cooled solution.
- **Reaction:** Stopper the flask and shake vigorously for 20 minutes. A cloudy, milky white precipitate of **4-acetoxy-3,5-dimethoxybenzaldehyde** will form.
- **Isolation of Product:** Filter the precipitate using a Buchner funnel.
- **Washing:** Wash the collected solid with ice-cold water to remove any unreacted starting materials and impurities.
- **Recrystallization:** Recrystallize the crude product from 95% ethanol to obtain pure, white crystalline needles of **4-acetoxy-3,5-dimethoxybenzaldehyde**.
- **Drying:** Dry the purified product in a desiccator or a vacuum oven at a low temperature.

## Experimental Workflow Visualization

The following diagram illustrates the key stages of the synthesis process, from the initial reaction to the final purified product.



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Caption: Experimental workflow for the synthesis of **4-acetoxy-3,5-dimethoxybenzaldehyde**.

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## References

- 1. 4-Acetoxy-3,5-dimethoxybenzaldehyde | C<sub>11</sub>H<sub>12</sub>O<sub>5</sub> | CID 688189 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Syringaldehyde - Wikipedia [en.wikipedia.org]
- 3. Syringaldehyde | C<sub>9</sub>H<sub>10</sub>O<sub>4</sub> | CID 8655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. art.torvergata.it [art.torvergata.it]
- 5. rfpl.co.in [rfpl.co.in]
- 6. 4-Acetoxy-3,5-Dimethoxybenzaldehyde 97% - High Purity at Best Price [nationalanalyticalcorp.com]
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